

dimethomorph environmental fate compared to other fungicides

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Compound Focus: Dimethomorph

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Environmental Profile of Dimethomorph

The table below summarizes the key environmental fate characteristics of **dimethomorph** based on regulatory and scientific assessments.

Parameter	Value / Characterization	Implication / Context
Soil Persistence (DT50)	"Moderately persistent" in soil and water systems [1]	Remains in the environment for a moderate duration.
Water Solubility	28.95 mg/L (at 20°C, pH 7) [1]	"Moderate" solubility; potential for mobility in water [1].
Soil Adsorption (Koc)	Data not available in search results	-
Groundwater Ubiquity Score (GUS)	"Transition state" [1]	Leaching potential is uncertain; could be classified as a "leacher" or "non-leacher" [1].
Toxicity to Aquatic Life	"Moderate" (Fish, Daphnia) [1]	Poses a potential risk to aquatic ecosystems.

Parameter	Value / Characterization	Implication / Context
Toxicity to Bees	"Moderate" (acute oral ecotoxicity) [1]	Caution is needed in application scenarios involving pollinators.
Endocrine Disruption	Confirmed endocrine disruptor for humans and wild mammals [2] [1]	This property was a key factor in its non-approval in the EU [2].

Comparative Points with Other Fungicides

While direct data is limited, the search results provide information on other pesticides that can serve as points of comparison.

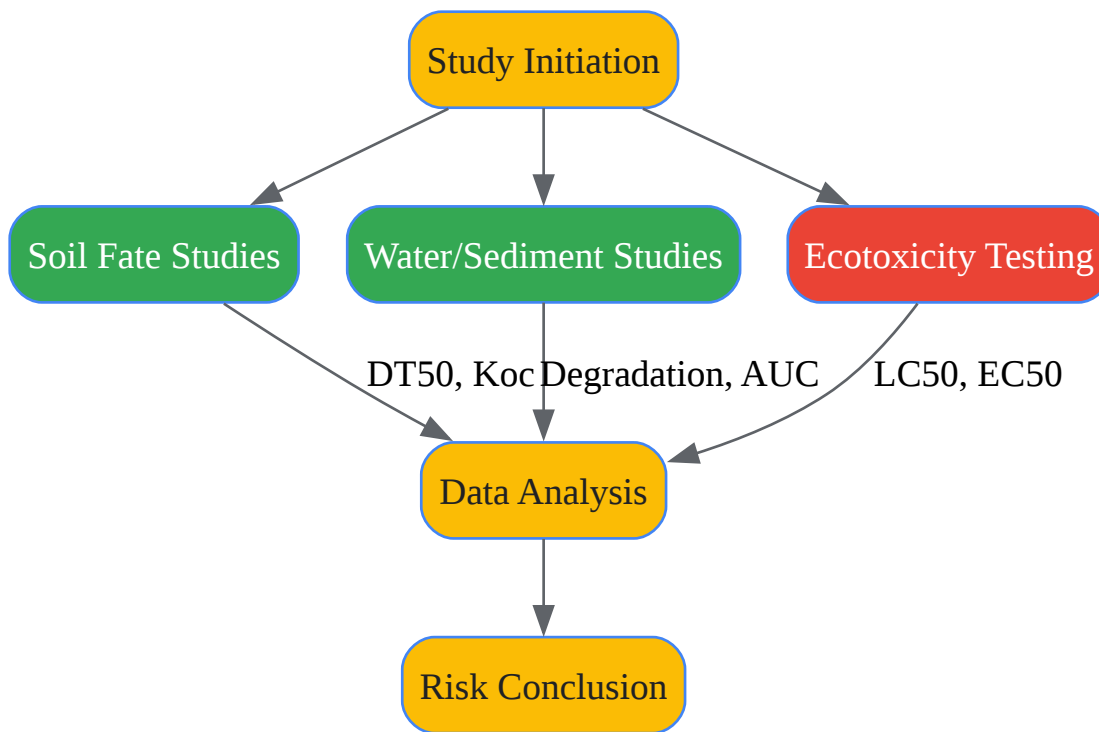
- **Boscalid (a carboxamide fungicide):** This fungicide is noted for its **persistence** in the environment. It is frequently detected in water bodies and can be found in a variety of environments. Its adsorption to soil is influenced by soil texture and organic carbon content, with sandy soils adsorbing less and reaching equilibrium more quickly than clay-rich soils [3].
- **Chlorothalonil (an organochlorine fungicide, non-systemic):** A study highlights that this fungicide causes significant harm to a non-target insect, the vinegar fly (*Drosophila melanogaster*), at low concentrations, affecting larval survival, development, and reproduction [4]. This underscores the importance of assessing ecotoxicological risks beyond the intended targets.
- **Dinotefuran (an insecticide, for context):** Although not a fungicide, data on this neonicotinoid provides a useful benchmark for environmental fate. It has a **shorter soil half-life (10-30 days)** but a **high leaching potential** due to its low soil adsorption coefficient (Koc 30-50). It is also highly toxic to pollinators [5].

Detailed Experimental Data and Protocols

The experimental data on **dimethomorph's** environmental fate comes from rigorous regulatory assessments and scientific studies.

Experimental Protocol for Degradation and Sorption

The methodology for determining the parameters in the table above is based on standardized regulatory testing. The general workflow for such environmental fate studies is outlined below.



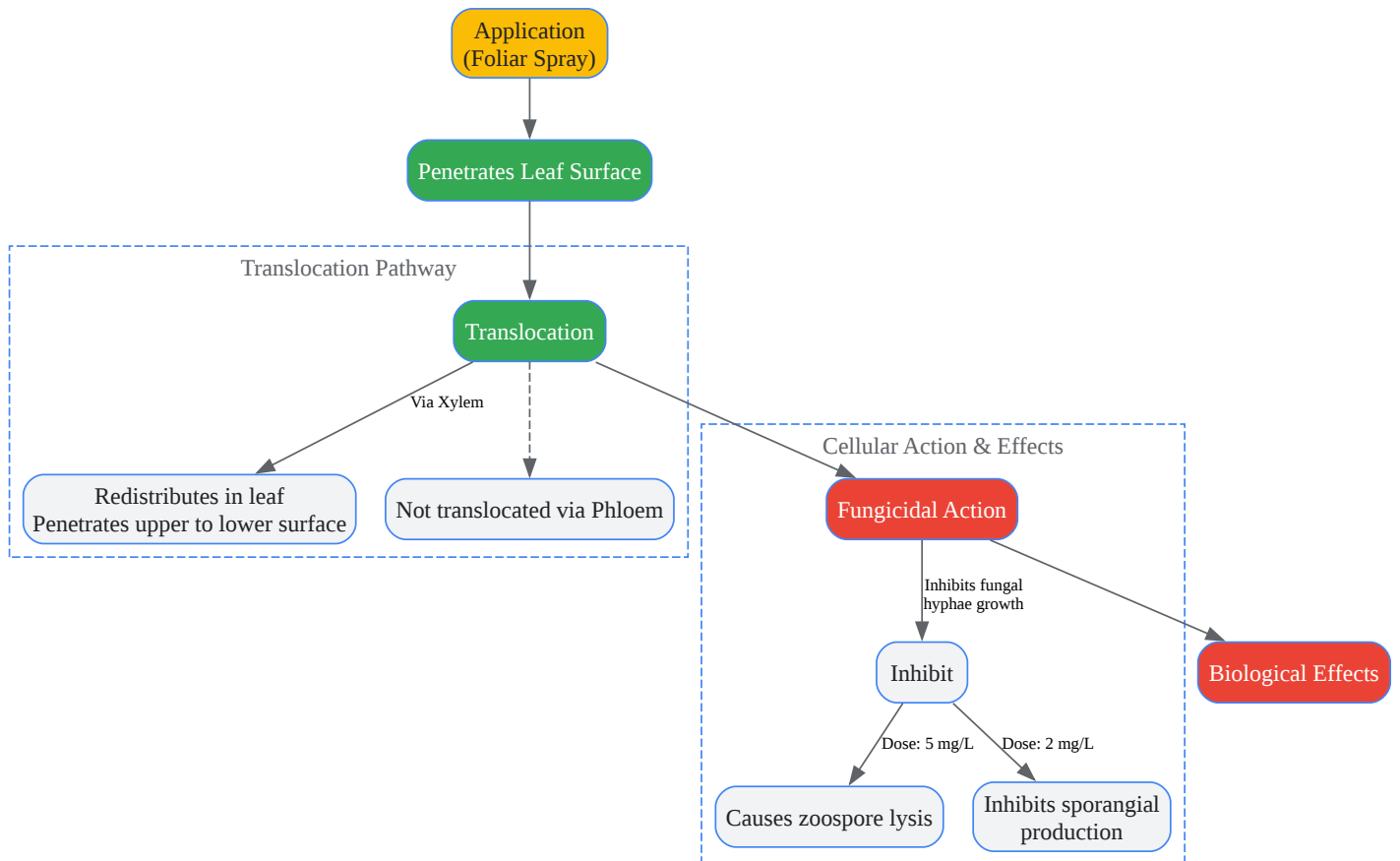
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Key Methodological Details:

- **Soil Degradation (DT50):** Laboratory studies are conducted under controlled conditions to determine the time required for 50% degradation. Field studies complement this to provide realistic half-life values under natural conditions [1].
- **Ecotoxicity Testing:** Tests are performed on non-target organisms to determine lethal concentration (LC50) and effect concentration (EC50) values. For bees, this includes acute contact and oral toxicity tests [1].
- **Endocrine Disruption Assessment:** This involves a weight-of-evidence evaluation using scientific data, including *in vitro* and *in vivo* studies, to determine interference with the endocrine system [2].

Mode of Action and Translocation

A key study on cucumbers revealed **dimethomorph**'s specific biological mode of action and translocation characteristics [6]. The fungicide's journey and action within a plant can be visualized as follows.



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Key Experimental Findings:

- **Mechanism:** **Dimethomorph** inhibits the growth of fungal hyphae and causes zoospore lysis [6].
- **Translocation:** It is a systemic fungicide with **xylem-mobile** activity. It can redistribute in the leaf and penetrate from the upper to lower surface, but **is not translocated in the phloem** [6].

- **Efficacy:** It exhibits strong **protective and curative** activity, with persistence on leaves for at least seven days [6].

A Guide for Objective Comparison

To objectively compare **dimethomorph** with other fungicides, consider these parameters and their regulatory implications:

- **Regulatory Status: Dimethomorph** is **not approved in the European Union** due to meeting the cut-off criteria for endocrine disruption properties and the failure to demonstrate negligible exposure for some uses [2]. This is a critical differentiator.
- **Resistance Management: Dimethomorph** is classified as a **FRAC Code 40** fungicide (cellulose synthesis inhibitor) [1]. Comparing this mode of action with other fungicides (e.g., boscalid is FRAC Code 7) is essential for designing anti-resistance strategies [3].
- **Persistence vs. Mobility: Dimethomorph** presents a profile of **moderate persistence** with **moderate mobility**. When comparing, look for fungicides that may be fast-degrading but highly mobile (like dinotefuran [5]), or highly persistent and strongly adsorbed (like boscalid [3]), as each profile presents different environmental risks.

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